

Technical Support Center: Cyclic di-UMP Sodium Salt Stability & Handling Guide

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Compound of Interest

Compound Name: Cyclic di-UMP (sodium salt)

Cat. No.: B10823535

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Executive Summary: The "Room Temperature" Question

User Query: Is cyclic di-UMP sodium salt stable at room temperature?

Technical Verdict: Yes, but conditionally.

- **Lyophilized Powder:** Stable at ambient temperature (20–25°C) during transit (up to 2 weeks) without significant degradation.^{[1][2]} However, long-term storage at room temperature is prohibited.^{[1][2]}
- **Aqueous Solution:** Unstable for long-term storage at room temperature.^{[1][2]} While it remains chemically intact for short experimental windows (<24 hours), it must be stored at -20°C or -80°C to prevent hydrolysis and microbial growth.^{[1][2]}

Detailed Stability Profile

Lyophilized Powder Stability

The sodium salt of cyclic di-UMP (c-di-UMP) is a hygroscopic solid.^{[1][2]} Its stability relies heavily on maintaining a moisture-free environment.^{[1][2]}

Condition	Stability Duration	Recommendation
Ambient (Transit)	1–2 Weeks	Acceptable for shipping. ^{[1][2]} Inspect seal integrity upon arrival.
-20°C (Desiccated)	≥ 3 Years	Standard Storage. Protect from light and moisture. ^{[1][2]}
+4°C	< 3 Months	Acceptable for frequent use, but risk of moisture absorption increases. ^[1]

Solution Stability (Reconstituted)

Once dissolved in water or buffer, the cyclic phosphodiester bonds are susceptible to hydrolysis, although c-di-UMP is generally more resistant than linear dinucleotides due to conformational constraints.^{[1][2]}

Solvent System	Temperature	Stability	Notes
Water (Endotoxin-free)	25°C (RT)	< 24 Hours	Use immediately.[1][2] Risk of bacterial growth.
Water (Endotoxin-free)	4°C	< 1 Week	Short-term storage only.[1][2]
Water (Endotoxin-free)	-20°C / -80°C	6–12 Months	Recommended. Aliquot to avoid freeze-thaw cycles.[1][2]
Biological Media (Serum)	37°C	Minutes–Hours	Rapid degradation by serum phosphodiesterases (PDEs).[1][2]

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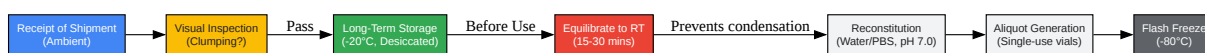
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Critical Mechanism: In biological media, c-di-UMP is a substrate for phosphodiesterases (e.g., bacterial CD-NTases or host PDEs).[1] Stability in cell culture media is significantly lower than in pure water [1].[2]

Standard Operating Procedure: Handling & Reconstitution

To ensure experimental reproducibility, follow this self-validating workflow.

Workflow Diagram



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Figure 1: Optimal handling workflow from receipt to storage.[1][2] Note the critical equilibration step to prevent moisture absorption.[1]

Reconstitution Protocol

- Equilibration: Allow the vial to warm to room temperature before opening. This prevents atmospheric moisture from condensing on the cold hygroscopic powder.
- Solvent Choice: Use Endotoxin-free water or PBS (pH 7.4).[1][2]
 - Why? Divalent cations (Mg^{2+} , Mn^{2+}) in some buffers can accelerate hydrolysis or promote aggregation [2].[1][2]
- Concentration: Prepare a stock solution of 1 mM to 10 mM.
 - Calculation: For c-di-UMP (MW ~612.3 g/mol free acid; Sodium salt MW varies, typically ~656 g/mol for disodium), verify the specific batch molecular weight on the CoA.[1][2]
- Dissolution: Vortex gently. The sodium salt is highly water-soluble (>20 mM).[1][2] If particles persist, brief sonication (10s) is permissible.[1][2]

Troubleshooting & FAQs

Q1: The powder appears sticky or clumped upon arrival. Is it degraded?

- Diagnosis: This indicates hygroscopicity, not necessarily chemical degradation.[1][2] The sodium salt readily absorbs moisture.
- Action: Spin down the vial. Dissolve in a known volume of water. Verify concentration via UV absorbance (Abs max ~262 nm) or HPLC. If the HPLC peak is single and sharp, the compound is functional.

Q2: Can I use DMSO for reconstitution?

- Answer: Yes, but it is unnecessary. c-di-UMP sodium salt is highly water-soluble.[1][2] DMSO is typically reserved for free-acid forms or lipophilic analogs.[1][2] Water is preferred for biological assays to avoid solvent toxicity controls.[2]

Q3: I see a secondary peak on my HPLC after storing at 4°C for a month.

- Root Cause: Likely hydrolysis to linear pGpG (or pUpU equivalent) or monophosphate breakdown products.[1][2]
- Solution: Discard the aliquot. Always store stock solutions at -20°C or below.[1][2]

Q4: How do I sterilize the solution?

- Protocol: Pass through a 0.22 µm PES or PVDF filter.[2]
- Caution: Do not autoclave.[2] The heat (121°C) will cause rapid hydrolysis of the phosphodiester bonds.[1][2]

Quality Control: Self-Validation

Before starting critical experiments (e.g., STING binding assays, crystallization), validate your stock.[1][2]

UV-Vis Verification[1][2][3]

- Method: Dilute stock 1:100 in water.
- Expectation:

at 262 nm (pH 7.0).
- Calculation: Use the extinction coefficient (ngcontent-ng-c1989010908="" _ngghost-ng-c3017681703="" class="inline ng-star-inserted">

) provided on the specific lot CoA (typically

for uridine derivatives, check specific datasheet) [3].[1]

HPLC Purity Check

- Column: C18 Reverse Phase.[2]
- Mobile Phase: 100 mM Triethylammonium acetate (TEAA) / Acetonitrile gradient.
- Detection: 254/260 nm.[2]
- Pass Criteria: Single peak >95% area. Retention time should be distinct from linear di-UMP or UMP monomer.[1][2]

References

- Biolog Life Science Institute.c-di-UMP (Cat.[1][2] No. C 256) Technical Data Sheet.[1][2][3]
Retrieved from [1][2]
- Cayman Chemical.**Cyclic di-UMP (sodium salt)** Product Information. Retrieved from [1][2]
- TargetMol.**Cyclic di-UMP (sodium salt)** Storage & Solubility. Retrieved from
- InvivoGen.Cyclic dinucleotide handling and storage guidelines. Retrieved from (Cross-reference for CDN handling standards).[1][2]

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Sources

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 3. c-diUMP BIOLOG Life Science Institute [[biolog.de](https://www.biolog.de)]
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